

Structural Analysis and Synthetic Utility of 2-Chloro-6-methoxy-3-methylpyridine

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Compound of Interest

Compound Name: 2-Chloro-6-methoxy-3-methylpyridine

CAS No.: 1227593-81-8

Cat. No.: B3033863

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Abstract

This technical guide provides a comprehensive structural and synthetic analysis of **2-Chloro-6-methoxy-3-methylpyridine** (CAS: 120658-86-4). As a tri-substituted pyridine scaffold, this molecule represents a critical "privileged structure" in medicinal chemistry, offering a balance of lipophilicity, metabolic stability, and orthogonal reactivity. This document details the electronic governing factors of the molecule, regioselective synthesis strategies, and validated protocols for its application in palladium-catalyzed cross-coupling reactions.

Molecular Architecture & Electronic Profile

The utility of **2-Chloro-6-methoxy-3-methylpyridine** lies in its unique substitution pattern, which creates distinct electronic and steric environments around the pyridine core.

Physicochemical Properties

Property	Data / Description
CAS Number	120658-86-4
Molecular Formula	C ₇ H ₈ ClNO
Molecular Weight	157.60 g/mol
Physical State	Solid / Low-melting Solid
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in Water
Key Pharmacophore	2-Chloropyridine (Electrophile), 6-Methoxy (H-bond acceptor)

Structural Analysis

- **The 2-Chloro Position (Electrophilic Center):** The chlorine atom at C2 is activated for Nucleophilic Aromatic Substitution (S_NAr) and oxidative addition by transition metals (e.g., Pd(0)). However, its reactivity is modulated by the adjacent C3-methyl group.
- **The 3-Methyl Group (Steric Modulator):** This group provides steric bulk, twisting out-of-plane aryl groups introduced at C2 (increasing atropisomerism potential) and blocking metabolic attack at the C3 position. Crucially, it hinders nucleophilic attack at C2 during the precursor synthesis.
- **The 6-Methoxy Group (Electronic Donor):** Through resonance (+M effect), the methoxy group increases electron density in the ring, making the C2-Cl bond slightly less electrophilic than in 2,6-dichloropyridine, yet still reactive enough for catalysis.

Synthesis & Regioselectivity

The synthesis of **2-Chloro-6-methoxy-3-methylpyridine** is a classic study in sterically controlled regioselectivity. The standard route involves the methoxylation of 2,6-dichloro-3-methylpyridine.

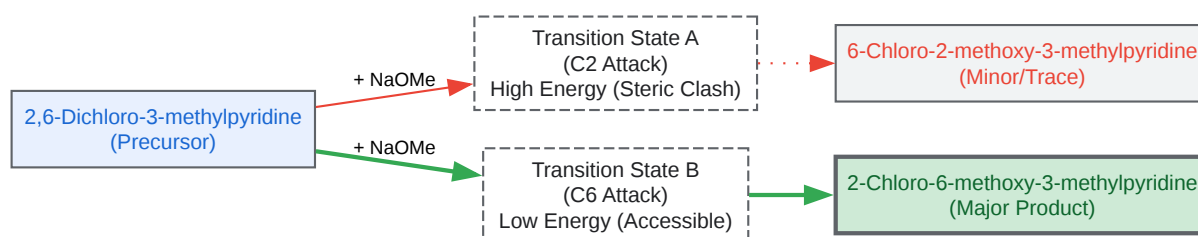
The Regioselectivity Paradox

When 2,6-dichloro-3-methylpyridine reacts with sodium methoxide (NaOMe), two pathways are theoretically possible:

- Path A (C2 Attack): Yields 6-chloro-2-methoxy-3-methylpyridine.
- Path B (C6 Attack): Yields **2-chloro-6-methoxy-3-methylpyridine** (Target).

Mechanism: The C3-methyl group creates significant steric hindrance around the C2-chlorine. Consequently, the methoxide nucleophile preferentially attacks the less hindered C6-chlorine. This kinetic control is highly reliable, typically yielding the target isomer in >90% regioselectivity.

Pathway Visualization



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Figure 1: Regioselective synthesis pathway. The C3-methyl group blocks C2, directing the nucleophile to C6.

Experimental Protocols

Protocol A: Synthesis via S_NAr

Objective: Preparation of **2-Chloro-6-methoxy-3-methylpyridine** from 2,6-dichloro-3-methylpyridine.

Reagents:

- 2,6-Dichloro-3-methylpyridine (1.0 eq)
- Sodium Methoxide (NaOMe), 25% wt in MeOH (1.1 eq)

- Solvent: Anhydrous Methanol (5-10 volumes)

Procedure:

- Setup: Charge a round-bottom flask with 2,6-dichloro-3-methylpyridine and anhydrous methanol under N₂ atmosphere.
- Addition: Add the NaOMe solution dropwise at room temperature. Note: Exotherm may occur.
- Reflux: Heat the mixture to reflux (65°C) for 4–6 hours. Monitor by TLC (Hexane/EtOAc 9:1) or HPLC. The starting material (R_f ~0.6) should disappear, and a slightly more polar product (R_f ~0.5) should appear.
- Workup: Cool to RT. Concentrate in vacuo to remove most methanol. Dilute residue with water and extract with Ethyl Acetate (3x).
- Purification: Wash combined organics with brine, dry over Na₂SO₄, and concentrate. If necessary, recrystallize from Hexane/EtOAc or purify via silica gel chromatography.^[1]

Protocol B: Suzuki-Miyaura Cross-Coupling

Objective: Functionalization of the C2-Cl position to generate biaryl scaffolds.

Reagents:

- **2-Chloro-6-methoxy-3-methylpyridine** (1.0 eq)^[2]
- Aryl Boronic Acid (1.2 eq)
- Catalyst: Pd(dppf)Cl₂·DCM (0.05 eq) or Pd(PPh₃)₄
- Base: K₂CO₃ (2.0 eq) or Cs₂CO₃
- Solvent: 1,4-Dioxane/Water (4:1)

Procedure:

- Degassing: Combine substrate, boronic acid, and base in the solvent system. Sparge with Argon for 15 minutes. Critical Step: Oxygen removal prevents catalyst deactivation.
- Catalysis: Add the Pd catalyst quickly under Argon flow.
- Reaction: Seal the vessel and heat to 90–100°C for 12 hours.
- Analysis: Monitor for the disappearance of the aryl chloride.
- Isolation: Filter through Celite to remove Pd black. Dilute with EtOAc, wash with water, and purify via column chromatography.[\[1\]](#)

Analytical Profile (Self-Validating Data)

When characterizing the synthesized material, the following NMR signature confirms the correct regioisomer (2-Cl, 6-OMe) versus the impurity (2-OMe, 6-Cl).

Predicted ¹H NMR (400 MHz, CDCl₃)

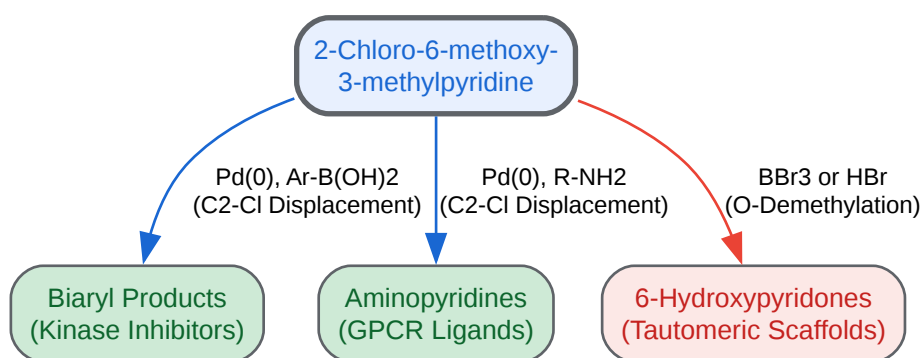
Shift (δ ppm)	Multiplicity	Integration	Assignment	Diagnostic Logic
7.45	Doublet (J=8.0 Hz)	1H	C4-H	Deshielded by adjacent C3-Cl/Me environment.
6.60	Doublet (J=8.0 Hz)	1H	C5-H	Shielded by adjacent C6-OMe (+M effect).
3.92	Singlet	3H	-OCH ₃	Characteristic methoxy peak.
2.25	Singlet	3H	-CH ₃	Characteristic aryl methyl peak.

Differentiation Note: In the incorrect isomer (6-chloro-2-methoxy-3-methylpyridine), the coupling constant between H4 and H5 would remain ~8Hz, but the chemical shift environment would change slightly. The definitive proof is often NOESY (Nuclear Overhauser Effect Spectroscopy):

- Target: NOE correlation between -OCH₃ (3.92 ppm) and C5-H (6.60 ppm).
- Impurity: NOE correlation between -OCH₃ and the -CH₃ group (if at C2/C3 positions) is not possible here, but NOE between OMe and H3 (if OMe was at C2) would be distinct.

Downstream Reactivity & Applications[6]

The **2-Chloro-6-methoxy-3-methylpyridine** scaffold is a versatile precursor. The diagram below illustrates its divergent reactivity.



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Figure 2: Divergent synthetic utility. The C2-Cl allows for coupling, while the OMe group can be deprotected to reveal the pyridone.

References

- Regioselectivity in Pyridine Substitution
 - Topic: Nucleophilic attack on poly-halogen
 - Source: Joule, J. A., & Mills, K. (2010). Heterocyclic Chemistry. Wiley.[3] (General Principles of Pyridine Reactivity).
 - Context: Explains the preference for nucleophilic attack at the less hindered C6 position over the C3-methyl blocked C2 position.
- Suzuki-Miyaura Coupling of Chloropyridines
 - Topic: Reactivity of 2-chloropyridines in Pd-c

- Source: Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483.
- URL:[[Link](#)]
- Compound Identification (Analog Data)
 - Topic: NMR data for 2-chloro-6-methoxypyridine (Core scaffold).[4]
 - Source: National Institutes of Health (NIH) PubChem. Compound Summary for CID 87009.
 - URL:[[Link](#)]
- Commercial Availability & CAS Verification
 - Topic: Verific
 - Source: BLD Pharm Product Catalog (**2-Chloro-6-methoxy-3-methylpyridine**).[2]

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